

degradation pathways of TBPH in the environment

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Compound of Interest

Compound Name: TBPH

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An In-depth Technical Guide on the Environmental Degradation Pathways of **TBPH**

For Researchers, Scientists, and Drug Development Professionals

Introduction

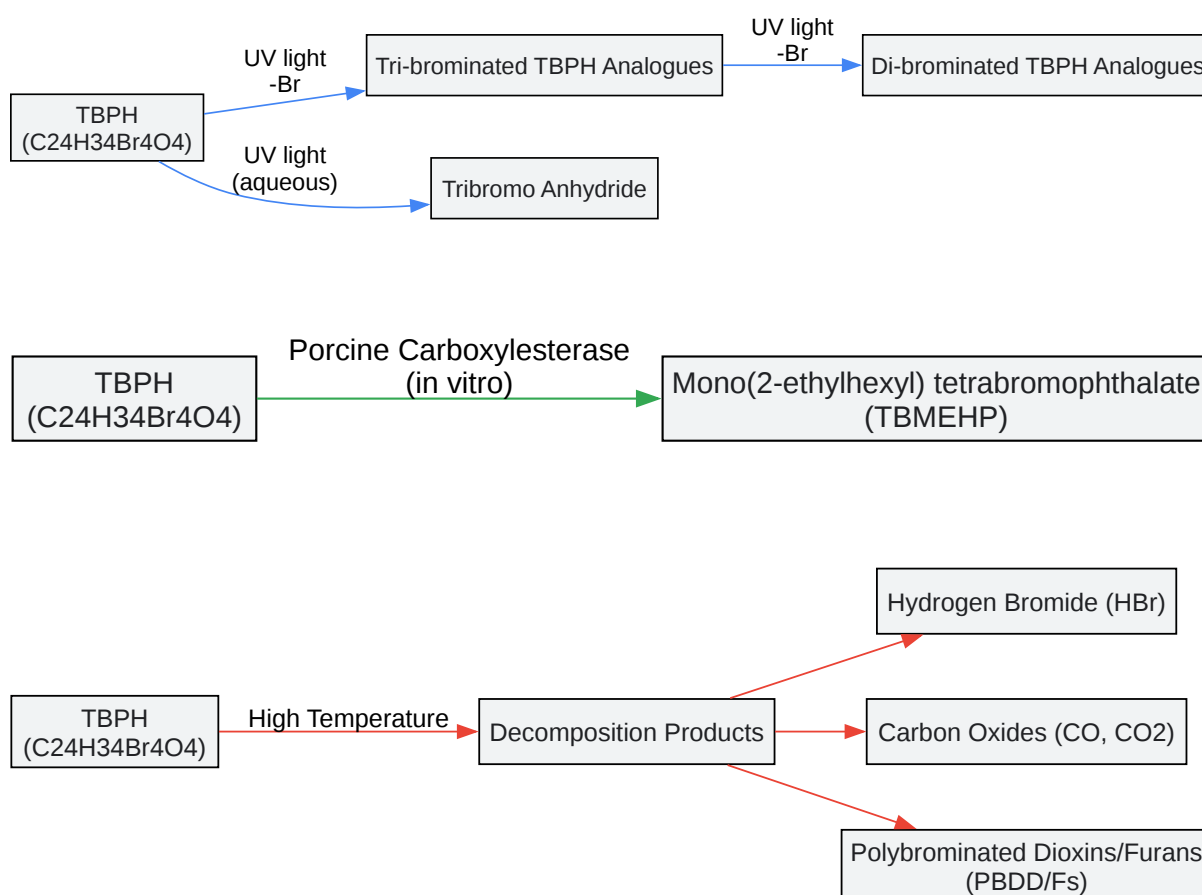
2,3,4,5-tetrabromo-N,N-bis(2-ethylhexyl)aniline (**TBPH**), a brominated flame retardant (BFR), has been widely used in various consumer and industrial products to reduce their flammability. Its prevalence has led to its detection in various environmental matrices, raising concerns about its persistence, potential for bioaccumulation, and toxicity.[1][2] Understanding the degradation pathways of **TBPH** in the environment is crucial for assessing its environmental fate and potential risks. This guide provides a comprehensive overview of the primary degradation pathways of **TBPH**, including photodegradation, biodegradation, and thermal degradation, supported by available data and experimental methodologies.

Photodegradation of TBPH

Photodegradation, or photolysis, is a significant abiotic degradation process for many organic contaminants in the environment, driven by the energy of sunlight. For **TBPH**, photodegradation primarily proceeds through a sequential reductive debromination process.[2][3]

Photodegradation Pathway

Under exposure to UV radiation, the carbon-bromine bonds in the **TBPH** molecule are susceptible to cleavage. This leads to the stepwise removal of bromine atoms, resulting in the formation of less brominated analogues. The dominant transformation products are di- and tri-brominated **TBPH** derivatives.[2][3] Additionally, a tribromo anhydride has been reported as an aqueous photodegradation product.[1] It is important to note that the photolytic degradation of **TBPH** is observed to be slower compared to other polybrominated diphenyl ethers (PBDEs) like decaBDE.[2]



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